

4-Chloro-2-formylphenylboronic acid IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Chloro-2-formylphenylboronic acid

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An In-depth Guide to (4-chloro-2-formylphenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **4-Chloro-2-formylphenylboronic acid**, focusing on its nomenclature as established by the International Union of Pure and Applied Chemistry (IUPAC) and its commonly used synonyms.

Nomenclature

The systematic name for this compound, as per IUPAC standards, is (4-chloro-2-formylphenyl)boronic acid^{[1][2]}. This name precisely describes the molecular structure, indicating a phenylboronic acid substituted with a chloro group at the fourth position and a formyl group at the second position of the phenyl ring.

Synonyms and Identifiers

In scientific literature, databases, and commercial listings, **4-Chloro-2-formylphenylboronic acid** is known by several alternative names. A comprehensive list of these synonyms is provided below for ease of reference and to facilitate thorough literature searches.

Synonym	Source/Type
4-Chloro-2-formylphenylboronic acid	Common Name [1] [2] [3] [4]
2-Borono-5-chlorobenzaldehyde	Alternative Name [1] [2] [3]
4-Chloro-2-formylbenzeneboronic acid	Alternative Name [2] [3]
Boronic acid, B-(4-chloro-2-formylphenyl)-	Indexed Name [1] [2]

As the user's request is for the IUPAC name and synonyms, the provision of experimental protocols and signaling pathway diagrams is not applicable to this topic.

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References

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